

# troubleshooting JNJ-38158471 precipitation in media

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## Compound of Interest

Compound Name: JNJ-38158471

Cat. No.: B1255802

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## Technical Support Center: JNJ-38158471

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **JNJ-38158471**. Our goal is to help you overcome common challenges, particularly precipitation issues in experimental media, to ensure the accuracy and reproducibility of your results.

## Frequently Asked Questions (FAQs)

Q1: What is **JNJ-38158471** and what are its key properties?

**JNJ-38158471** is an orally available and highly selective tyrosine kinase inhibitor of VEGFR-2. [1][2][3] It also shows inhibitory activity against closely related kinases such as Ret and Kit. [1][2][4]

### Summary of Chemical Properties

Property	Value
Molecular Formula	$C_{15}H_{17}ClN_6O_3$ [4][5]
Molecular Weight	364.79 g/mol [4][5]

| CAS Number | 951151-97-6 [4][5] |

Q2: I'm observing precipitation after adding my **JNJ-38158471** stock solution to my cell culture media. Why is this happening?

This is a common issue with many small molecule inhibitors that are sparingly soluble in aqueous solutions. **JNJ-38158471** is highly soluble in DMSO but has significantly lower solubility in water.[4] When a concentrated DMSO stock is diluted into an aqueous-based cell culture medium, the compound can crash out of solution, leading to precipitation.[6][7][8] The final concentration of the compound in the media may exceed its aqueous solubility limit.

Q3: What is the recommended solvent for preparing a stock solution of **JNJ-38158471**?

The recommended solvent for preparing a stock solution of **JNJ-38158471** is Dimethyl sulfoxide (DMSO).[2][4] It is highly soluble in DMSO, allowing for the preparation of a concentrated stock.

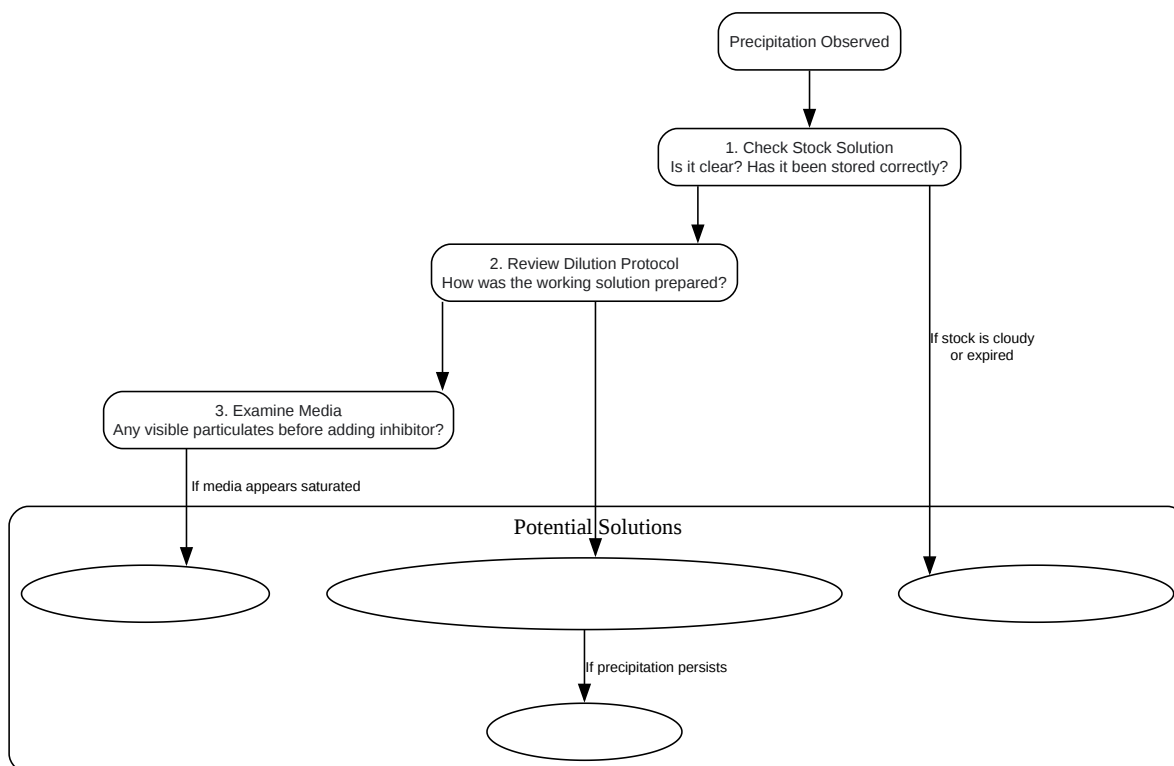
Q4: What is the maximum concentration of DMSO that cells can typically tolerate in culture media?

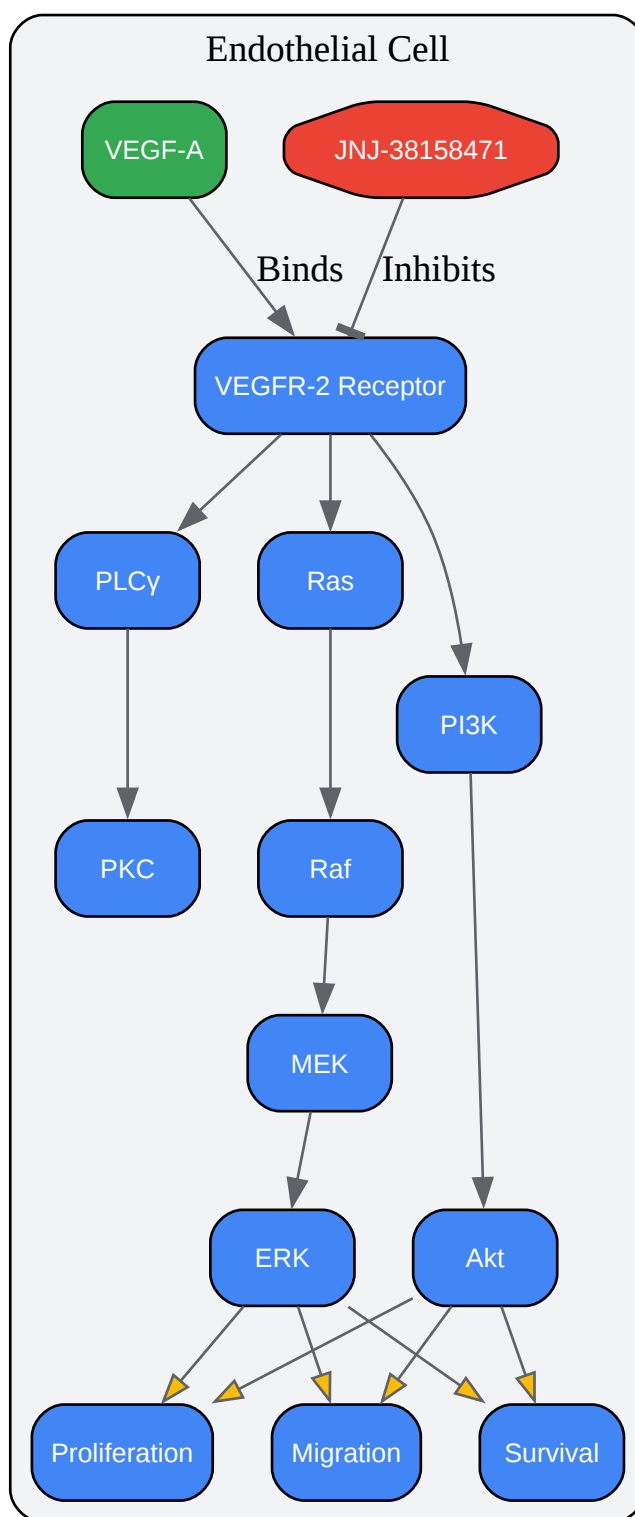
Most cell lines can tolerate a final DMSO concentration of up to 0.1% without significant toxicity.[6] However, it is always best practice to include a vehicle control (media with the same final concentration of DMSO) in your experiments to account for any potential effects of the solvent on cell behavior.[6] Some sources suggest that concentrations up to 0.3% may be acceptable, but this should be determined empirically for your specific cell line.[9]

## Troubleshooting Guide: **JNJ-38158471** Precipitation in Media

This guide provides a step-by-step approach to troubleshooting and preventing precipitation of **JNJ-38158471** in your experimental media.

### Initial Troubleshooting Workflow





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